

cardiospermin biosynthesis pathway

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Compound Focus: Cardiospermin

CAS No.: 54525-10-9

Cat. No.: S584328

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Chemical Identity and Known Data

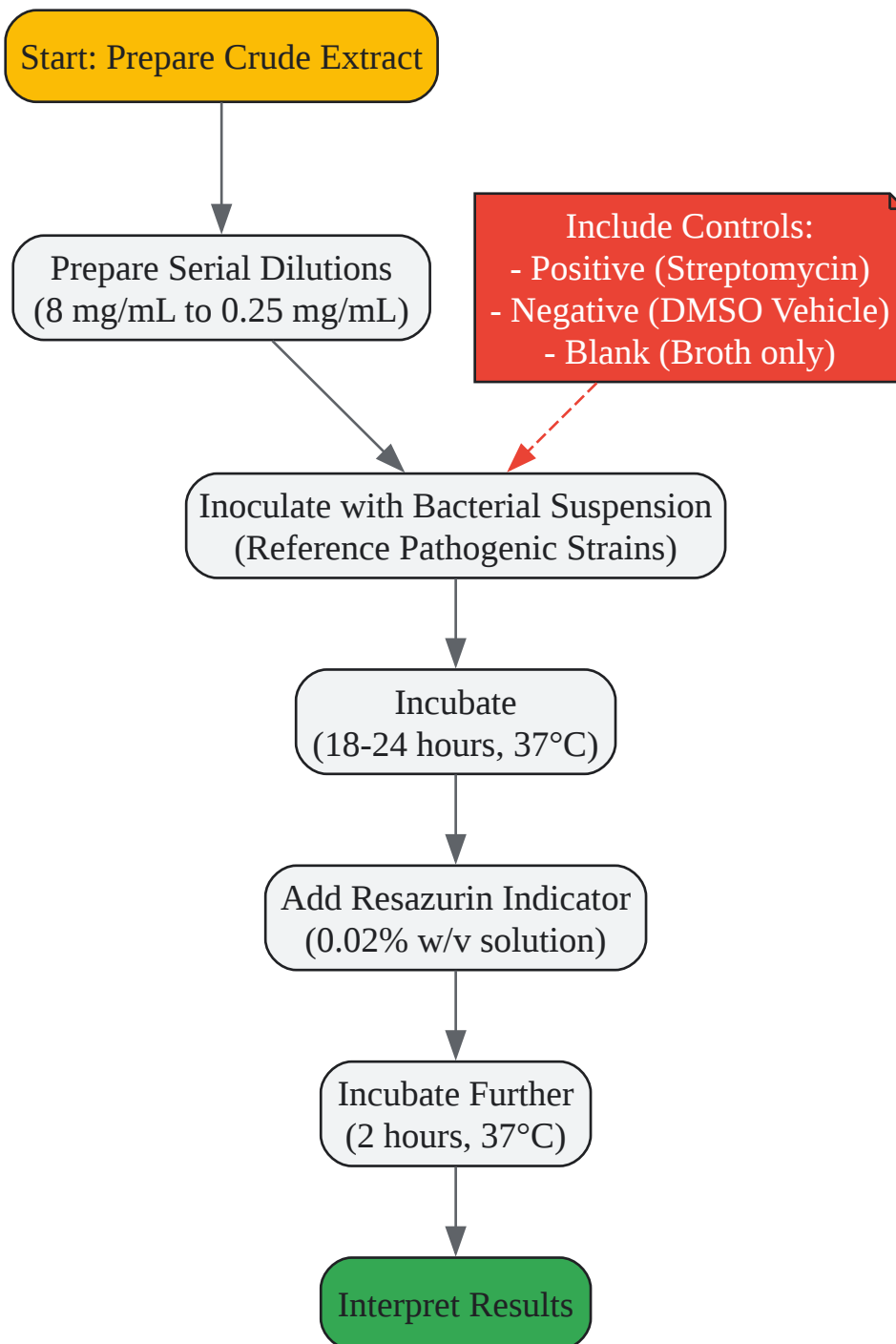
Cardiospermin is a cyanogenic glycoside, a class of plant natural products that release hydrogen cyanide upon tissue damage [1]. The table below summarizes its key characteristics based on current literature:

Property	Description
Classification	Cyanogenic Glycoside [1]
Aglycone Type	Aliphatic (derived from valine) [1]
Sugar Moisty	D-Glucose [1]
Known Derivatives	Cardiospermin-5-benzoate, Cardiospermin-5- <i>p</i> -hydroxybenzoate, Cardiospermin-5- <i>cis</i> -coumarate [1]

Experimental Protocol for Antimicrobial Activity

While a protocol for studying **cardiospermin**'s biosynthesis was not available, the search results provide a detailed methodology for evaluating the **antibacterial activity** of crude plant extracts, which is highly relevant for drug discovery research [2]. This workflow can serve as a template for testing purified **cardiospermin**.

The diagram below outlines the key steps of this antibacterial assay procedure.



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Flowchart of the Resazurin Microtiter Assay for determining Minimum Inhibitory Concentration (MIC).

This protocol details the **Resazurin Microtiter Assay** for determining the Minimum Inhibitory Concentration (MIC) [2]:

- **Extract Preparation:** Serial dilutions of the crude extract are prepared in 0.1% dimethyl sulfoxide (DMSO), typically from a stock concentration down to 0.25 mg/mL [2].
- **Bacterial Inoculation:** The diluted extracts are combined with a standardized bacterial suspension (e.g., 0.5 McFarland standard) in a 1:1 ratio [2].
- **Incubation and Detection:** After 18-24 hours of incubation, resazurin solution is added. A color change from blue to pink indicates metabolic activity and thus, bacterial growth. The lowest concentration that prevents this color change is recorded as the MIC [2].
- **Controls:** The assay includes positive controls (e.g., streptomycin), negative controls (bacterial suspension with 0.1% DMSO), and blank controls (broth only) to validate the results [2].

Strategies for Further Research

Given the limited specific data on **cardiospermin**, here are targeted suggestions for your research:

- **Utilize Specialized Databases:** Deepen your investigation by searching biochemical databases such as PubChem for its molecular structure, and KEGG or PlantCyc for potential pathway maps.
- **Refine Literature Search:** Use "**cardiospermin** biosynthesis" as a key search term in specialized scientific databases like SciFinder-n or Reaxys, which are particularly valuable for natural product chemistry.
- **Explore Analogous Pathways:** Since the precursor amino acid is known, studying the well-documented biosynthetic pathways of similar cyanogenic glycosides like **linamarin** (also derived from valine) can provide a useful model and help in predicting enzymes and intermediate steps [1].

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References

1. Chemical Diversity of Plant Cyanogenic Glycosides: An Overview of... [pmc.ncbi.nlm.nih.gov]
2. Antibacterial and anticancer properties of Solanum ... [pmc.ncbi.nlm.nih.gov]

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